

Comprehensive Safety Architecture & SDS

Technical Guide: 4-Ethyl-5-fluoropyrimidine-d3

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Compound of Interest

Compound Name: 4-Ethyl-5-fluoropyrimidine-d3

CAS No.: 1794786-17-6

Cat. No.: B584366

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Executive Summary

Compound: **4-Ethyl-5-fluoropyrimidine-d3** CAS (Unlabeled Parent): 137234-88-9 | CAS (Labeled): 1794786-17-6 Primary Application: Internal Standard (IS) for LC-MS/MS quantification of Voriconazole impurities/metabolites.^[1]

This technical guide provides a rigorous safety framework for handling **4-Ethyl-5-fluoropyrimidine-d3**.^[2] While often categorized under generic "Research Chemical" hazards, this compound is a structural analog and impurity of Voriconazole, a triazole antifungal with known reproductive and carcinogenic risks. Consequently, this guide adopts a Precautionary Principle approach, classifying the compound with elevated containment requirements (OEB 3/4) rather than standard laboratory reagent protocols.

Part 1: Chemical Identity & Isotopic Considerations

Substance Identification

The "d3" suffix denotes the substitution of three hydrogen atoms with deuterium (

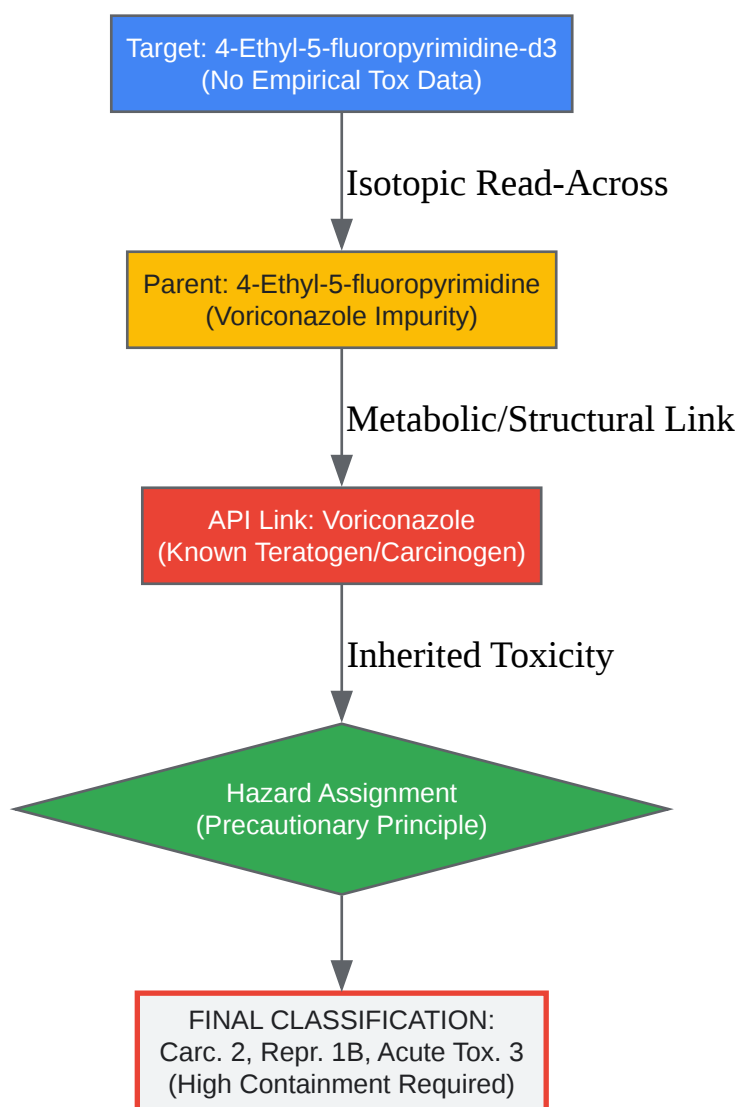
H), likely on the terminal methyl of the ethyl group. This isotopic labeling increases the molecular weight but preserves the physicochemical toxicity profile of the parent compound.

Parameter	Specification
Chemical Name	4-Ethyl-5-fluoropyrimidine-d3
Synonyms	Voriconazole Impurity Standard; 5-Fluoro-4-(ethyl-d3)-pyrimidine
Molecular Formula	C
	H
	D
	FN
Molecular Weight	~129.15 g/mol (vs. 126.13 g/mol for unlabeled)
Physical State	Low-melting solid or viscous liquid (Ambient)
Solubility	Soluble in Methanol, DMSO, Acetonitrile

The "Read-Across" Hazard Logic

Safety data for deuterated isotopologues is rarely empirically determined. Standard industrial hygiene protocol dictates Read-Across methodology: assuming the isotopologue possesses the same toxicological properties as the non-labeled parent and its associated Active Pharmaceutical Ingredient (API) class.

Critical Insight: Because this compound is a metabolic precursor/impurity of Voriconazole, it must be handled as a potential Reproductive Toxin (Category 1B) and Carcinogen (Category 2), surpassing the generic "Irritant" classification often found on preliminary vendor SDSs.



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Figure 1: Hazard Determination Workflow. The diagram illustrates the logic of elevating the hazard classification based on the compound's structural relationship to Voriconazole.

Part 2: Hazard Identification (GHS Classification)[5][6][7]

Based on the synthesis of authoritative data for the parent scaffold and Voriconazole-related impurities, the following GHS classification is recommended for the Safety Data Sheet (SDS).

GHS Label Elements[2][5]

Hazard Class	Category	Hazard Statement Code	Description
Acute Toxicity (Oral)	3	H301	Toxic if swallowed.[3]
Carcinogenicity	2	H351	Suspected of causing cancer.[3]
Reproductive Toxicity	1B	H360	May damage fertility or the unborn child.[3]
STOT - Repeated	2	H373	May cause damage to organs (Liver/Kidney) through prolonged exposure.
Skin/Eye Irritation	2/2A	H315/H319	Causes skin irritation and serious eye irritation.

Signal Word:DANGER

Precautionary Statements (Selected)

- P201: Obtain special instructions before use.
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[2][4][5][6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][4][5]
- P308 + P313: IF exposed or concerned: Get medical advice/attention.[2]

Part 3: Self-Validating Safe Handling Protocols

This section outlines a Level 3 Containment Strategy. The protocol is "self-validating" because it relies on engineering controls that physically prevent exposure, rather than relying solely on operator technique.

Engineering Controls (The Primary Barrier)

- Powder Handling: ALL weighing of the solid d3-isotope must occur within a Certified Fume Hood or a Powder Containment Balance Enclosure.
- Solution Handling: Once dissolved (e.g., in DMSO/Methanol), the compound may be handled in a standard fume hood with sash at operating height.
- Static Control: Use an ionizing bar during weighing. Deuterated compounds are often expensive and hygroscopic; static can cause loss of mass and aerosolization.

Personal Protective Equipment (PPE)

- Respiratory: If engineering controls (hood) are breached or during spill cleanup, use a P3 (EU) or N100 (US) particulate respirator.
- Dermal: Double nitrile gloves (minimum thickness 0.11 mm). "Change-out" frequency: Every 30 minutes or immediately upon splash.
- Ocular: Chemical splash goggles. Standard safety glasses are insufficient for liquid splashes of toxic alkylating-like agents.

Experimental Workflow: Solubilization & Storage

Deuterium exchange can occur if the compound is exposed to protic solvents under acidic/basic conditions.

- Equilibration: Allow the vial to reach room temperature before opening to prevent condensation (hygroscopicity).
- Solvent Choice: Dissolve in Deuterated Solvents (e.g., DMSO-d₆) if NMR is required, or high-purity Methanol for LC-MS.
- Storage: Store stock solutions at -20°C or lower. Amber glass vials are mandatory to prevent photodegradation (common in fluorinated heterocycles).



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Figure 2: Safe Handling Workflow. This linear process minimizes hygroscopic degradation and aerosol exposure risks.

Part 4: Emergency Response & Waste Management

Spill Response (Dry Powder)

- Evacuate: Clear the immediate area.
- PPE Up: Don N100/P3 respirator, double gloves, and Tyvek suit.
- Contain: Cover spill with a damp paper towel (to prevent dust) or use a HEPA-filtered vacuum dedicated to hazardous drugs.
- Decontaminate: Clean surface with 10% bleach solution (destroys biological activity of many heterocycles) followed by water.

First Aid^[13]

- Inhalation: Move to fresh air. Oxygen if breathing is difficult.^[5] Immediate medical attention required (suspected systemic toxicity).
- Skin Contact: Wash with soap and water for 15 minutes.^[4] Do NOT use alcohol (increases transdermal absorption).
- Eye Contact: Rinse cautiously with water for 15 minutes.^{[4][5]} Remove contact lenses.^{[2][7]}
^{[4][5]}

Waste Disposal

- Classification: Hazardous Chemical Waste (Toxic).
- Protocol: Segregate into "High Hazard" or "Cytotoxic" waste streams. Do not mix with general organic solvents.
- Destruction: High-temperature incineration (>1000°C) with scrubber for Hydrogen Fluoride (HF) and Nitrogen Oxides (NO_x).

Part 5: Regulatory Compliance

TSCA (USA) & REACH (EU) Status

- Research Exemption: **4-Ethyl-5-fluoropyrimidine-d3** is generally not listed on the public TSCA inventory. It is supplied under the TSCA R&D Exemption (40 CFR 720.36).[7]
- Usage Restriction: Must be used only for Research & Development by technically qualified individuals. Not for commercial use or consumer products.

Isotope Regulations

- Radioactivity: This compound is NOT radioactive. It is a stable isotope. No NRC license is required.
- Export Control: Deuterated compounds may be subject to export controls (e.g., dual-use lists) depending on the quantity and jurisdiction, though usually exempt in small analytical quantities.

References

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